

Technical Analysis: ^1H NMR Characterization of 4-Aminonicotinohydrazide vs. Structural Analogs

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Compound of Interest

Compound Name: 4-Aminonicotinohydrazide

CAS No.: 89533-20-0

Cat. No.: B1626781

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Executive Summary

4-Aminonicotinohydrazide (4-amino-pyridine-3-carbohydrazide) is a critical pharmacophore in the development of antitubercular and cardiovascular agents. It serves as a structural hybrid between Isoniazid (the frontline TB drug) and Nicotinamide. Precise structural characterization is paramount because the introduction of the amino group at the C4 position significantly alters the electronic environment of the pyridine ring, leading to distinct spectral fingerprints compared to its isomers.

This guide provides a rigorous ^1H NMR analysis, contrasting **4-aminonicotinohydrazide** with its primary analogs: Isoniazid (4-pyridinecarboxylic acid hydrazide) and 4-Aminonicotinic acid.

Part 1: Molecular Context & Theoretical Framework

Structural Logic

The molecule consists of a pyridine ring substituted at the C3 position with a hydrazide group (

) and at the C4 position with an amino group (

).

- Chemical Formula:
- Molecular Weight: 152.15 g/mol
- Key Feature: The electron-donating amino group at C4 exerts a strong shielding effect on the adjacent C5 proton and the para-positioned C2 proton (though C2 is also deshielded by the ring nitrogen and carbonyl group).

Comparative Structures

Compound	Structure	Substitution Pattern	Symmetry
4-Aminonicotinohydrazide	Pyridine-3-CONHNH2, 4-NH2	3,4-Disubstituted	Asymmetric (AMX approx.)
Isoniazid (INH)	Pyridine-4-CONHNH2	4-Monosubstituted	Symmetric (AA'XX')
Nicotinohydrazide	Pyridine-3-CONHNH2	3-Monosubstituted	Asymmetric

Part 2: Experimental Protocol

To ensure reproducibility and observation of exchangeable protons (amide/amine), DMSO-d6 is the mandatory solvent. Protic solvents like

or

will cause the disappearance of

and

signals due to deuterium exchange.

Standard Operating Procedure (SOP)

- Sample Preparation: Dissolve 5-10 mg of dry **4-aminonicotinohydrazide** in 0.6 mL of DMSO-d6 (99.9% D).

- Instrument: 400 MHz or higher (500/600 MHz recommended for resolution of aromatic coupling).
- Temperature: 298 K (25°C).
- Referencing: TMS (Tetramethylsilane) at 0.00 ppm or residual DMSO pentet at 2.50 ppm.

Workflow Visualization



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Figure 1: End-to-end workflow for the isolation and NMR characterization of **4-aminonicotinohydrazide**.

Part 3: Spectral Analysis & Comparison

Aromatic Region (Pyridine Ring)

The 3,4-substitution pattern creates a unique splitting pattern distinct from the symmetric AA'XX' pattern of Isoniazid.

- H2 (Position 2): Located between the Ring Nitrogen and the Carbonyl group. It appears as a Singlet (S) (or finely split doublet) significantly downfield due to the electron-withdrawing effect of the Ring N and C=O.
- H6 (Position 6): Adjacent to the Ring Nitrogen.^[1] Appears as a Doublet (D).
- H5 (Position 5): Adjacent to the electron-donating Amino group (-NH₂ at C4). This proton is significantly shielded (shifted upfield) compared to Isoniazid or Nicotinohydrazide. It appears as a Doublet (D).

Exchangeable Protons (Hydrazide & Amine)

- Amide NH (-CONH-): Most deshielded proton, typically broad.

- Hydrazide NH2 (-NH-NH2): Broad singlet, often upfield.
- Aromatic NH2 (Ar-NH2): Broad singlet, distinct from hydrazide amines.

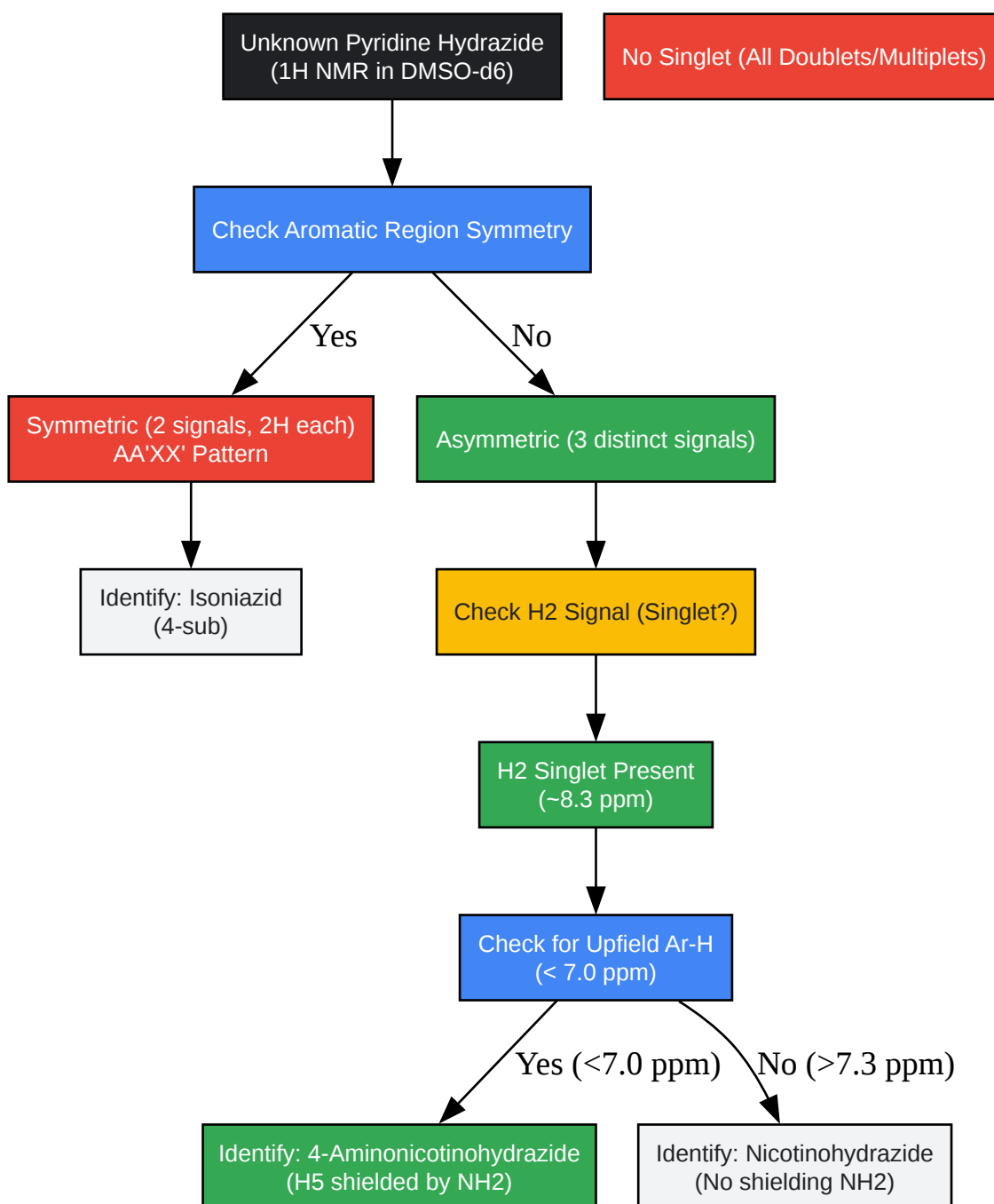
Comparative Data Table (in DMSO-d6)

Proton Assignment	4-Aminonicotino hydrazide (ppm)	Isoniazid (INH) (ppm)	4-Aminonicotinic Acid (ppm)	Multiplicity (Target)
H2 (Ar)	8.20 - 8.40	8.70 (H2/H6)	8.50	Singlet (S)
H6 (Ar)	7.80 - 8.00	8.70 (H2/H6)	7.90	Doublet (Hz)
H5 (Ar)	6.50 - 6.70	7.70 (H3/H5)	6.60	Doublet (Hz)
-CONH-	9.50 - 9.80	10.10	12.00 (COOH)	Broad Singlet
Ar-NH2	6.80 - 7.20	N/A	7.00 - 7.50	Broad Singlet
-NH-NH2	4.40 - 4.60	4.60	N/A	Broad Singlet

“

*Critical Insight: The diagnostic signal for **4-aminonicotinohydrazide** is the H5 doublet at ~6.6 ppm. In Isoniazid, no aromatic protons appear this far upfield (lowest is ~7.7 ppm). This upfield shift is directly caused by the ortho-amino group.*

Isomer Differentiation Logic



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Figure 2: Decision tree for distinguishing **4-aminonicotinothiazide** from Isoniazid and Nicotinothiazide.

Part 4: Troubleshooting & Nuances

Proton Exchange

If the -CONH- or -NH₂ peaks are missing or integrated poorly:

- Cause: Wet DMSO-d₆. Water facilitates rapid proton exchange.
- Solution: Use a fresh ampoule of DMSO-d₆ or add activated molecular sieves.

Impurity Identification

Common impurities from synthesis (starting materials):

- 4-Aminonicotinic Acid: Look for the disappearance of the hydrazide peaks (9.5/4.5 ppm) and the appearance of a very broad carboxylic acid proton >12 ppm.
- Ethyl 4-aminonicotinate (Ester intermediate): Look for the ethyl group quartet (~4.3 ppm) and triplet (~1.3 ppm).

Concentration Effects

At high concentrations (>20 mg/mL), the amide proton (-CONH-) may shift further downfield due to hydrogen bonding stacking.

References

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